

Methyl acetimidate hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: *Methyl acetimidate hydrochloride*

Cat. No.: *B083577*

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An In-depth Technical Guide to Methyl Acetimidate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl acetimidate hydrochloride**, a versatile reagent in biochemical and pharmaceutical research. It details its chemical properties, applications, and experimental protocols, with a focus on its use in the chemical modification of proteins.

Core Properties of Methyl Acetimidate Hydrochloride

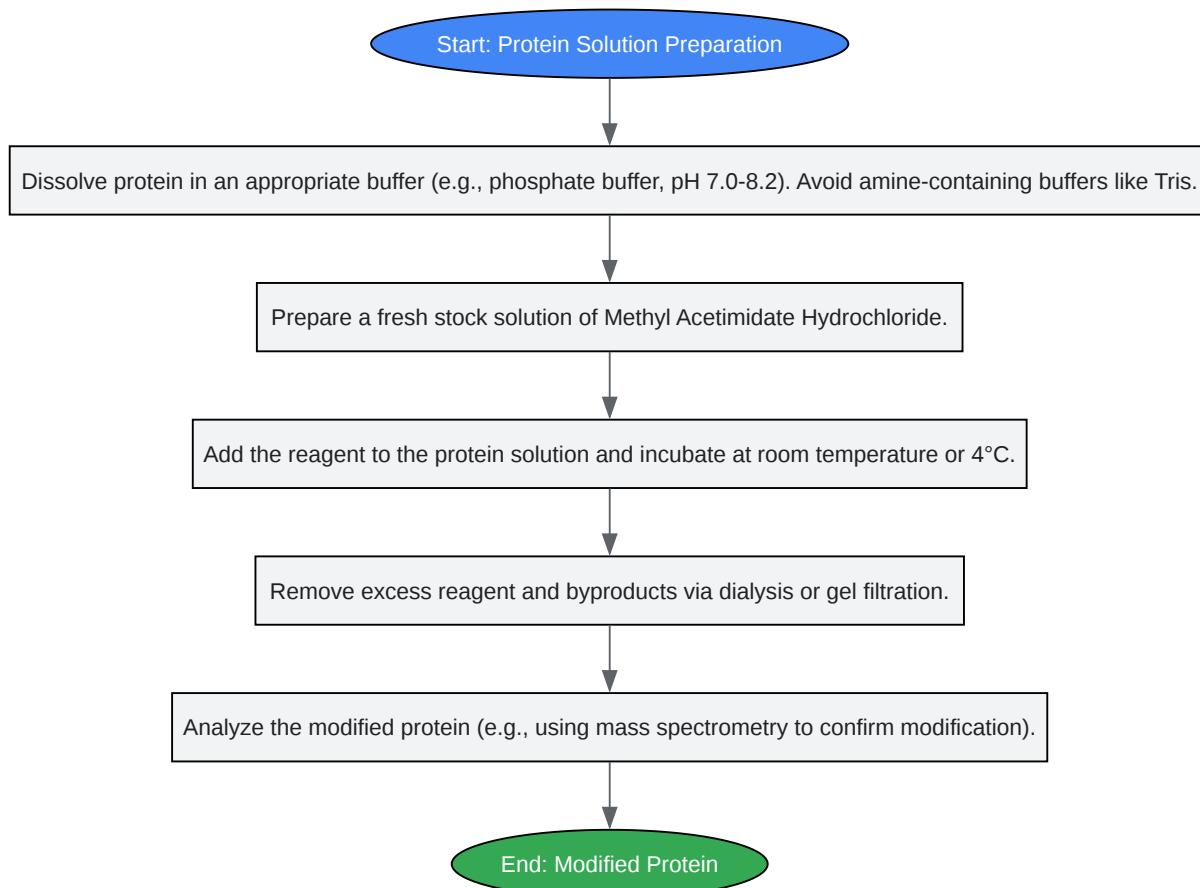
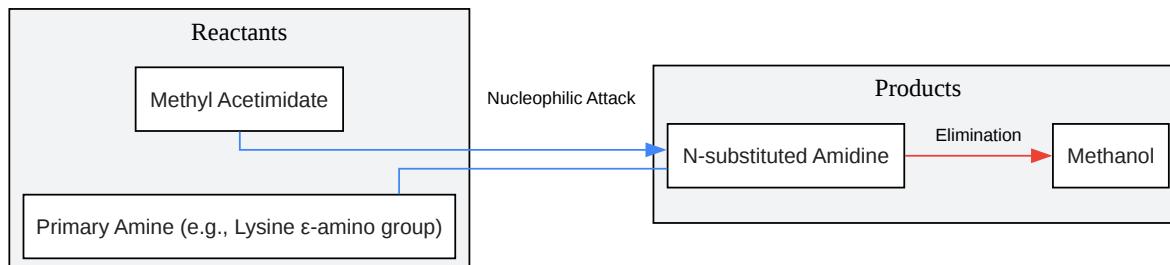
Methyl acetimidate hydrochloride is a valuable tool for chemists and biochemists. Its key physical and chemical properties are summarized below.

Property	Value	References
CAS Number	14777-27-6	[1] [2]
Molecular Formula	C ₃ H ₇ NO·HCl	[1]
Molecular Weight	109.55 g/mol	[2]
Appearance	White to yellow powder	[1]
Melting Point	105 °C (decomposes)	[2]
Storage Temperature	2-8°C	[2]
Solubility	Soluble in water	[1]

Synthesis and Reaction Mechanism

The synthesis of **methyl acetimidate hydrochloride** is historically rooted in the Pinner reaction, which involves the reaction of a nitrile with an alcohol in the presence of hydrogen chloride.^[3] The primary application of this reagent in biochemical contexts is the specific modification of primary amines, such as the ϵ -amino group of lysine residues in proteins. This reaction, known as amidination, is highly selective and results in the formation of a stable amidine linkage. A key advantage of this modification is the preservation of the positive charge of the lysine side chain.^[3] The stability of the resulting amidine bond is a significant benefit over other modification methods, like the formation of Schiff bases, which can be reversible.^[3]

Reaction of Methyl Acetimidate with a Primary Amine



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